

# Personal protective equipment for handling AS1842856

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## Compound of Interest

Compound Name: AS1842856

Cat. No.: B15582257

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## Essential Safety and Handling Guide for AS1842856

For immediate use by researchers, scientists, and drug development professionals, this guide provides critical safety and logistical information for handling the FOXO1 inhibitor, **AS1842856**. This document outlines essential personal protective equipment (PPE), procedural steps for safe handling and storage, and proper disposal methods to ensure a secure laboratory environment.

## Summary of Safety and Handling Information

While some suppliers classify **AS1842856** as not hazardous under REACH regulations, it is crucial to handle this compound with care, adhering to standard laboratory safety protocols. Another supplier recommends specific personal protective equipment and handling precautions. Therefore, a cautious approach is recommended.

Parameter	Information	Source
CAS Number	836620-48-5	Cayman Chemical[1]
Formulation	A crystalline solid	Cayman Chemical[1]
Storage Temperature	-20°C	Cayman Chemical[1]
Solubility (DMSO)	0.5 mg/ml	Cayman Chemical[1]
Stability	≥ 4 years	Cayman Chemical[1]

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **AS1842856**, the following personal protective equipment is recommended:

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Use compatible chemical-resistant gloves.
- Respiratory Protection: If working with the solid form where dust may be generated, a NIOSH-approved respirator is advised.
- Skin and Body Protection: A laboratory coat should be worn.

## Operational and Disposal Plans

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or aerosols.
- Avoid direct contact with the skin and eyes.
- Wash hands thoroughly after handling.

Storage:

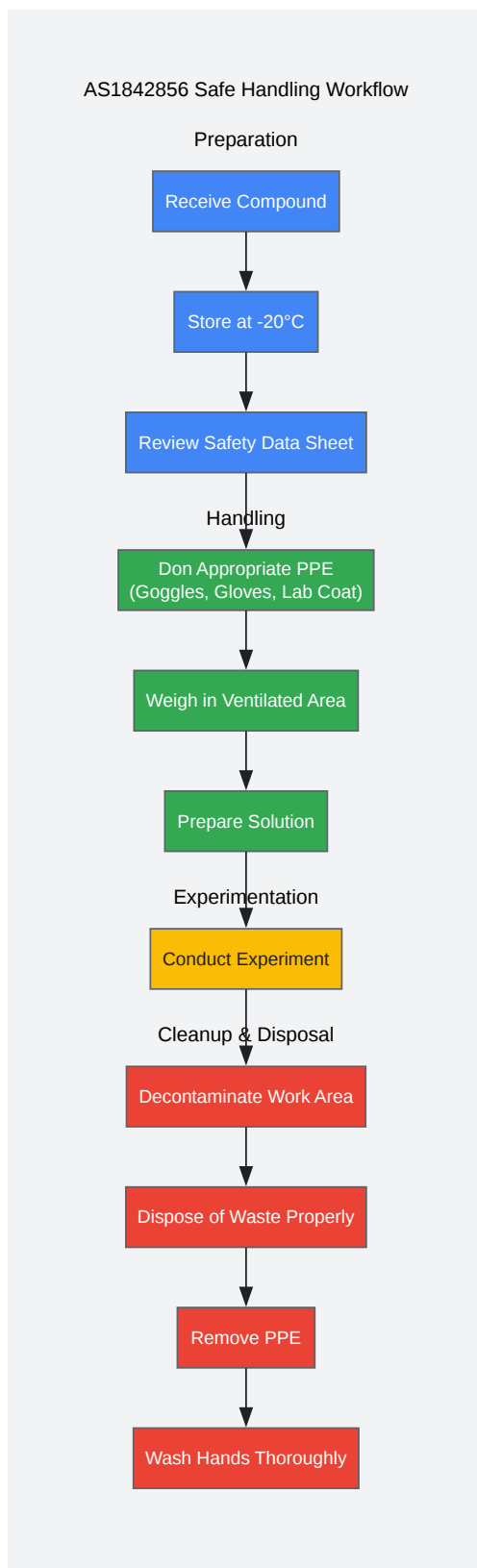
- Store the compound in a tightly sealed container at -20°C.[1]

Disposal:

- Dispose of unused compounds and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to consult with your institution's environmental health and safety department for specific guidance.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **AS1842856** from receipt to disposal.



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## References

- 1. caymanchem.com [caymanchem.com]
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